

Personal protective equipment for handling 2-Methyl-3-buten-2-OL

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Compound of Interest

Compound Name: 2-Methyl-3-buten-2-OL

Cat. No.: B093329

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Essential Safety and Handling Guide for 2-Methyl-3-buten-2-ol

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Methyl-3-buten-2-ol** (CAS No. 115-18-4), a flammable and irritant tertiary alcohol. Adherence to these protocols is essential for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Hazard Summary & Personal Protective Equipment (PPE)

2-Methyl-3-buten-2-ol is a highly flammable liquid and vapor that can cause skin and serious eye irritation.[1][2][3] Inhalation may lead to respiratory irritation.[1] Therefore, stringent adherence to appropriate personal protective equipment protocols is mandatory.

Core PPE Requirements:

- **Eye and Face Protection:** Always wear chemical safety goggles or a face shield.[1][3]
- **Hand Protection:** Chemical-resistant gloves are required. While specific breakthrough time data for **2-Methyl-3-buten-2-ol** is not readily available, for tertiary alcohols and volatile

organic compounds, Neoprene or Butyl rubber gloves are recommended for extended contact. For incidental splash protection, Nitrile gloves may be used, but they should be replaced immediately upon contamination.

- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn. In situations with a higher risk of splashing, chemical-resistant coveralls are recommended.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are insufficient to maintain exposure below occupational limits, a NIOSH-approved respirator with an organic vapor (OV) cartridge is necessary.

Quantitative Safety Data

The following table summarizes key quantitative safety and physical property data for **2-Methyl-3-buten-2-ol**.

| Property | Value | Source |
|------------------------------|---|--------|
| CAS Number | 115-18-4 | |
| Molecular Formula | C ₅ H ₁₀ O | |
| Molecular Weight | 86.13 g/mol | [4] |
| Appearance | Colorless to light yellow liquid | [4][5] |
| Boiling Point | 98-99 °C (208-210 °F) | |
| Flash Point | 11 °C (51.8 °F) - Closed Cup | |
| Density | 0.824 g/mL at 25 °C | |
| Vapor Pressure | 51 mmHg at 25 °C | |
| Occupational Exposure Limits | Austria: 0.6 ppm (TWA), 1.2 ppm (STEL) Germany (AGS): 0.6 ppm (TWA), 1.2 ppm (STEL) | |

Experimental Protocols: Handling and Disposal

Chemical Handling Protocol

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Verify that a safety shower and eyewash station are accessible and unobstructed.
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Don the appropriate PPE as specified in Section 1.
 - Handling:
 - Conduct all manipulations of **2-Methyl-3-buten-2-ol** within the chemical fume hood.
 - Ground and bond containers when transferring the liquid to prevent static discharge, a potential ignition source.
 - Use only non-sparking tools and explosion-proof equipment.
 - Keep the container tightly closed when not in use.
 - Avoid contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the handling area.
 - Storage:
 - Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources.
 - Keep containers tightly closed.
 - Store separately from oxidizing agents, strong acids, acid anhydrides, and acid chlorides.
- [6][7][8]

Spill Response Protocol

- Small Spills (in a fume hood):
 - Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.
 - Collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Large Spills (outside a fume hood):
 - Evacuate the area immediately.
 - Remove all sources of ignition.
 - Ventilate the area.
 - Wear appropriate PPE, including respiratory protection (self-contained breathing apparatus may be necessary).
 - Contain the spill using a chemical spill kit with an inert absorbent.
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.

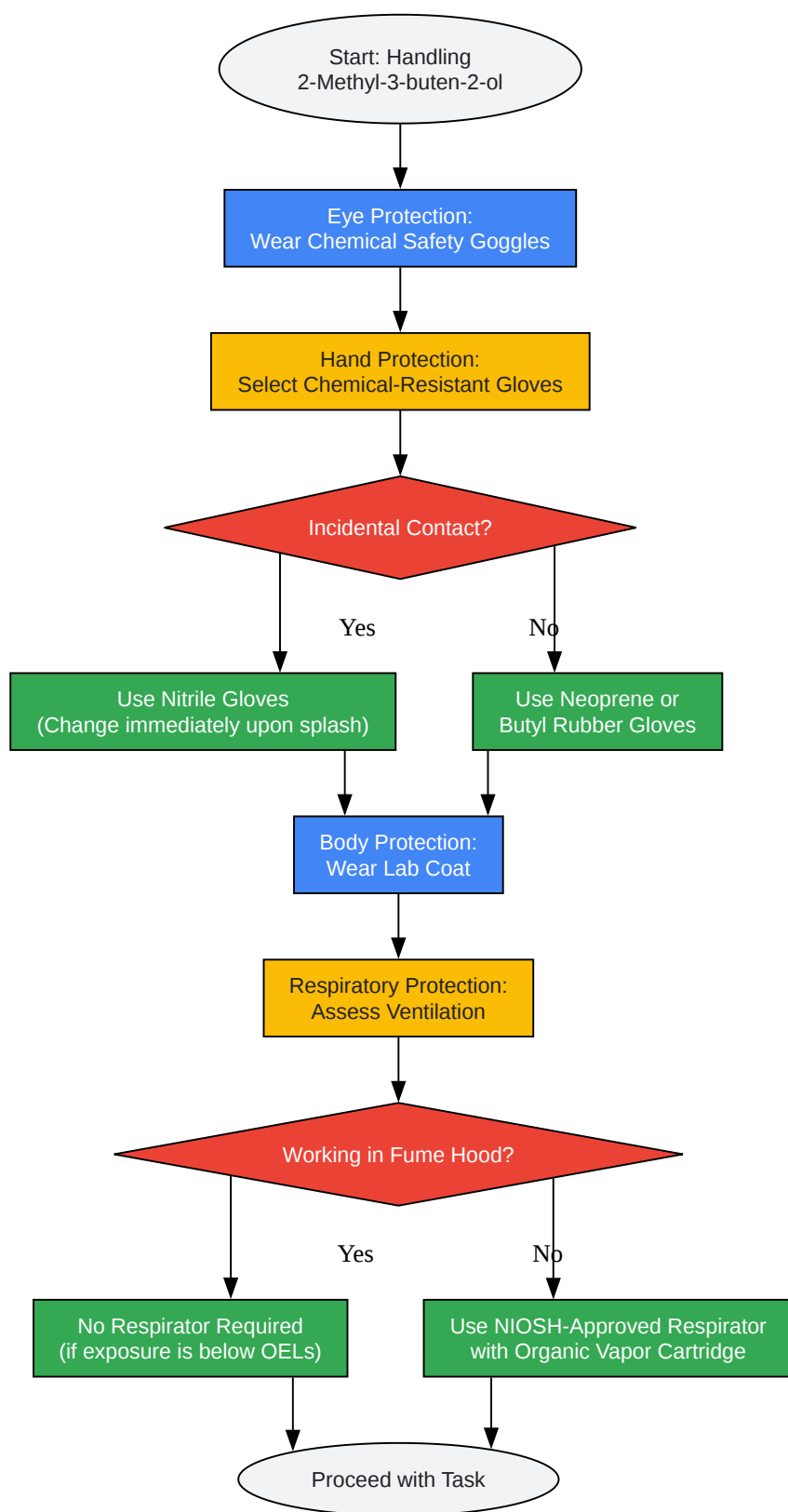
Disposal Plan: Step-by-Step

- Waste Segregation:
 - Collect all waste containing **2-Methyl-3-buten-2-ol** in a dedicated, properly labeled hazardous waste container.
 - The container should be made of a material compatible with flammable organic liquids (e.g., high-density polyethylene or a safety can).
 - Do not mix with incompatible waste streams, such as strong oxidizing agents.[\[9\]](#)

- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**2-Methyl-3-buten-2-ol**," and the associated hazards (Flammable, Irritant).
- Storage of Waste:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
 - The storage area should be away from ignition sources and in a well-ventilated location.
- Disposal Request:
 - Once the waste container is full or has been in storage for the maximum allowed time per institutional and local regulations, arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Contaminated PPE Disposal:
 - Disposable gloves and other contaminated items should be placed in a sealed bag and disposed of as solid hazardous waste.

Visual Workflow for PPE Selection

The following diagram outlines the decision-making process for selecting the appropriate personal protective equipment when working with **2-Methyl-3-buten-2-ol**.



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